

# Technical Dossier: Physicochemical Properties of (1R,2S)-1,2-Dihydronaphthalene-1,2-diol

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## Compound of Interest

**Compound Name:** (1R,2S)-1,2-Dihydronaphthalene-1,2-diol

**Cat. No.:** B123591

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This document provides essential physicochemical data for the specific stereoisomer **(1R,2S)-1,2-Dihydronaphthalene-1,2-diol**, a compound of interest in metabolic and toxicological studies. The information herein is foundational for experimental design, analytical method development, and computational modeling.

## Core Physicochemical Data

The fundamental molecular properties of **(1R,2S)-1,2-Dihydronaphthalene-1,2-diol** have been established and are summarized below. These values are critical for stoichiometric calculations, solution preparation, and analytical characterization.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	162.19 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Monoisotopic Mass	162.068079557 Da	<a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	51268-88-3	<a href="#">[1]</a> <a href="#">[2]</a>

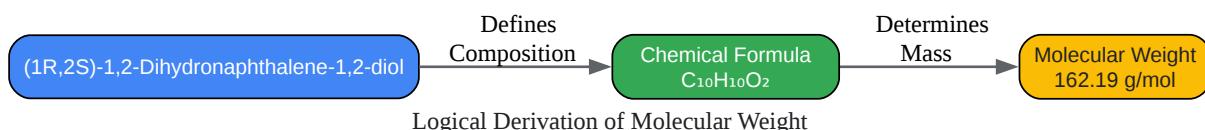
## Methodological Considerations

The determination of these fundamental properties relies on standard, high-precision analytical techniques:

- Molecular Formula Determination: The elemental composition ( $C_{10}H_{10}O_2$ ) is confirmed through a combination of high-resolution mass spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy. Elemental analysis can also be used to determine the empirical formula, which is then confirmed by mass spectrometry.
- Molecular Weight Determination: Mass spectrometry is the primary technique for determining the molecular weight. Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) provide the mass-to-charge ratio of the molecular ion, from which the molecular weight is calculated. The value of 162.19 g/mol represents the average molecular weight based on the natural isotopic abundance of its constituent atoms.<sup>[1][2][4]</sup> The monoisotopic mass of 162.068 Da is determined using the mass of the most abundant isotopes of each element ( $^{12}C$ ,  $^1H$ ,  $^{16}O$ ).<sup>[2][5]</sup>

## Logical Relationship of Molecular Properties

The relationship between the compound's identity, its elemental composition, and its resultant mass is a foundational concept in chemistry. The following diagram illustrates this logical workflow.



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Caption: Logical flow from compound identity to molecular weight.

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